

Commercial Sourcing and Technical Profile of tert-Butyl (4-bromonaphthalen-1-yl)carbamate

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Compound of Interest

Compound Name: *tert-Butyl (4-bromonaphthalen-1-yl)carbamate*

Cat. No.: B061662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and key technical data for **tert-butyl (4-bromonaphthalen-1-yl)carbamate** (CAS No. 168169-11-7), a valuable intermediate in organic synthesis. This document consolidates information from various suppliers and scientific literature to assist researchers in sourcing this compound and understanding its chemical properties.

Commercial Suppliers

A number of chemical suppliers offer **tert-butyl (4-bromonaphthalen-1-yl)carbamate**. While pricing and stock levels are subject to change, the following table summarizes the available information from prominent vendors. Researchers are advised to visit the suppliers' websites for the most current data and to request quotations for bulk quantities.

Supplier	CAS Number	Purity	Available Quantities	Price	Notes
ChemScene	168169-11-7	Not specified	Not specified	Inquire	Provides custom synthesis services.
Shanghai Yanyibao Pharmaceutic al Technology Co., Ltd	168169-11-7	98%+	5g	Inquire	Lead time of 3-4 weeks. [1]
BLD Pharm	168169-11-7	Not specified	Not specified	Inquire	Listed as tert-Butyl (4-bromonaphthalen-1-yl)carbamate. [2]
Ambeed	168169-11-7	Not specified	Not specified	Inquire	Product page lists NMR data availability. [3]
Bide Pharmatech	168169-11-7	98%	250mg	¥3796.00	-

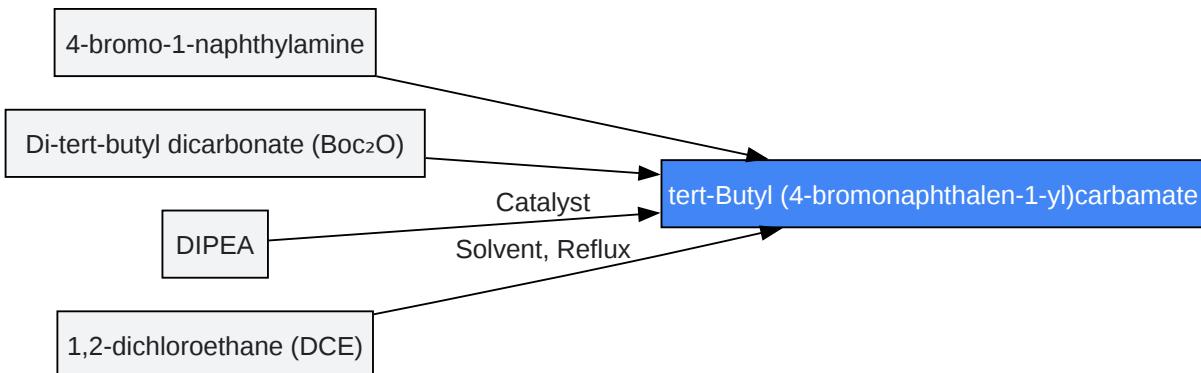
Physicochemical Properties

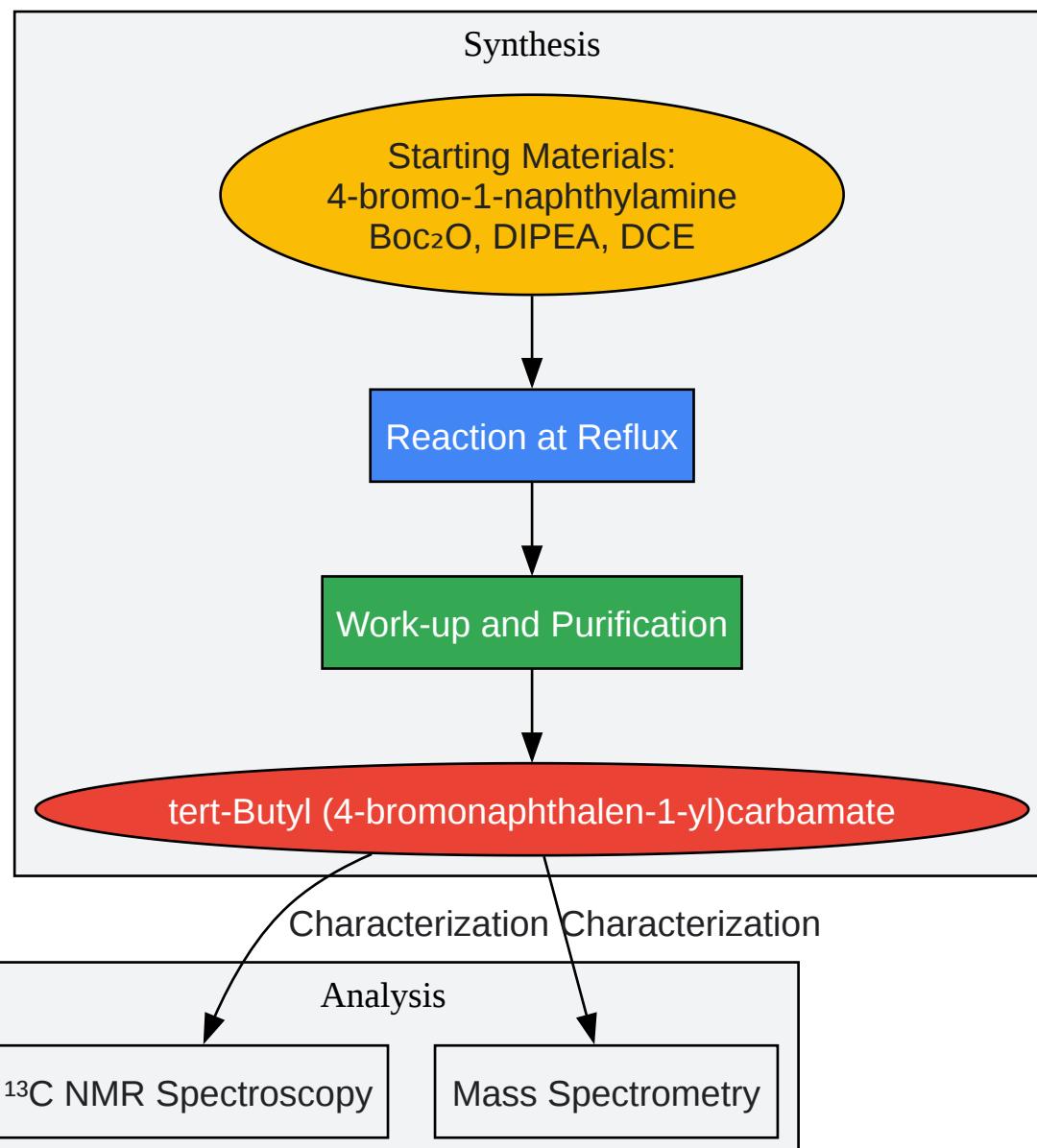
Property	Value	Reference
Molecular Formula	C15H16BrNO2	ChemScene
Molecular Weight	322.2 g/mol	ChemScene
Melting Point	138-140°C	[4]
Appearance	White Solid	[4]
Storage	Store at 2-8°C	[1]

Synthesis Protocol

A reliable method for the synthesis of **tert-butyl (4-bromonaphthalen-1-yl)carbamate** has been reported in the literature. The following protocol is adapted from the synthesis of a precursor for 5-amino[3]hexahelicene.[\[5\]](#)

Reaction Scheme:





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References

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